

# Diisopropyl Succinate: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Diisopropyl succinate*

Cat. No.: *B1582463*

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This technical guide provides a comprehensive overview of the available safety and handling information for **diisopropyl succinate** (CAS No. 924-88-9). It is intended for professionals in research and development who may work with this substance. A critical review of publicly accessible data reveals significant gaps in the toxicological profile of **diisopropyl succinate**. While it is classified by the U.S. EPA's Safer Choice Program as a chemical expected to be of low concern based on a combination of experimental and modeled data, concrete experimental values for key toxicological endpoints are largely absent from public literature and safety data sheets[1]. This guide, therefore, summarizes the available data, highlights the informational gaps, and provides consensus recommendations for safe handling based on existing documentation.

## Physical and Chemical Properties

A compilation of the physical and chemical properties of **diisopropyl succinate** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>4</sub>	[2][3]
Molecular Weight	202.25 g/mol	[2][3]
Appearance	Colorless to almost colorless, clear liquid or solid	[2][4]
Density	0.99 - 1.004 g/cm <sup>3</sup>	[2][3]
Boiling Point	228 °C	[2][4]
Melting Point	263.0 °C (Note: This value from one source seems unusually high and may be an error)	[2]
Flash Point	96.3 °C	[2]
Vapor Pressure	12.2 Pa at 25°C	[2]
Water Solubility	Insoluble; 539.2 mg/L @ 25 °C (estimated)	[2][5]
Solubility in Organic Solvents	Miscible with various organic solvents	[2]
Refractive Index	1.4170 to 1.4190	[2]
logP (o/w)	1.779 - 1.985 (estimated)	[5][6]

## Toxicological Data Summary

A thorough review of multiple Safety Data Sheets (SDS) and chemical databases indicates a significant lack of empirical toxicological data for **diisopropyl succinate**. The table below summarizes the status of key toxicological endpoints. The repeated "no data available" underscores the need for caution and the application of stringent safety protocols when handling this chemical.

Toxicological Endpoint	Result	Source(s)
Acute Oral Toxicity (LD50)	No data available	[3][7][8]
Acute Dermal Toxicity (LD50)	No data available	[3][7][8]
Acute Inhalation Toxicity (LC50)	No data available	[3][7]
Skin Corrosion/Irritation	No data available; Listed as irritating to skin (R38) by one source.	[2][3][7][8]
Serious Eye Damage/Irritation	No data available; Listed as irritating to eyes (R36) by one source.	[2][3][7][8]
Respiratory or Skin Sensitization	No data available	[3][8]
Germ Cell Mutagenicity	No data available	[3][8]
Carcinogenicity	No data available; Not identified as a carcinogen by IARC, NTP, or OSHA.	[3][6][8]
Reproductive Toxicity	No data available	[3][8]
Specific Target Organ Toxicity (Single Exposure)	No data available; Listed as irritating to the respiratory system (R37) by one source.	[2][3][8]
Specific Target Organ Toxicity (Repeated Exposure)	No data available	[8]
Aspiration Hazard	No data available	[8]

## Hazard Classification and Environmental Fate

According to aggregated GHS information from multiple suppliers, **diisopropyl succinate** does not meet the criteria for hazard classification in most notifications[1][3]. However, a minority of notifications classify it as H412: Harmful to aquatic life with long-lasting effects[1][3][6]. The risk

code R52/53 (Harmful to aquatic organisms, may cause long-term adverse effects in the aquatic environment) has also been cited[2]. Ecotoxicity data for fish, daphnia, and algae are generally reported as "no data available"[3][6][9].

## Safe Handling and Storage

Given the gaps in toxicological data, adherence to good industrial hygiene and safety practices is paramount.

### 4.1. Handling:

- Handle in a well-ventilated place, preferably under a chemical fume hood[1][7][9].
- Avoid contact with skin and eyes by wearing suitable protective clothing and equipment[1][9].
- Avoid the formation of dust and aerosols[9].
- Use non-sparking tools and take measures to prevent the build-up of electrostatic charge[7][9].
- Do not eat, drink, or smoke when using this product[7].
- Wash hands thoroughly after handling[1].

### 4.2. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place[1][7][9].
- Keep away from incompatible materials such as strong oxidizing agents[6][8].
- Store apart from foodstuff containers[9].

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial for minimizing exposure.

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards[9].

- **Skin Protection:** Wear impervious, chemical-resistant clothing. Handle with gloves that have been inspected prior to use. The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it[9].
- **Respiratory Protection:** If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge[9]. In case of dust or aerosol generation, a gas mask is recommended[1].

## Emergency Procedures

### 6.1. First Aid Measures:

- **Inhalation:** Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention[1][4][6][9].
- **Skin Contact:** Immediately take off all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation occurs or persists[1][4][6][9].
- **Eye Contact:** Rinse cautiously with pure water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and consult a doctor[1][2][4][6][9].
- **Ingestion:** Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately[6][9].

### 6.2. Accidental Release Measures:

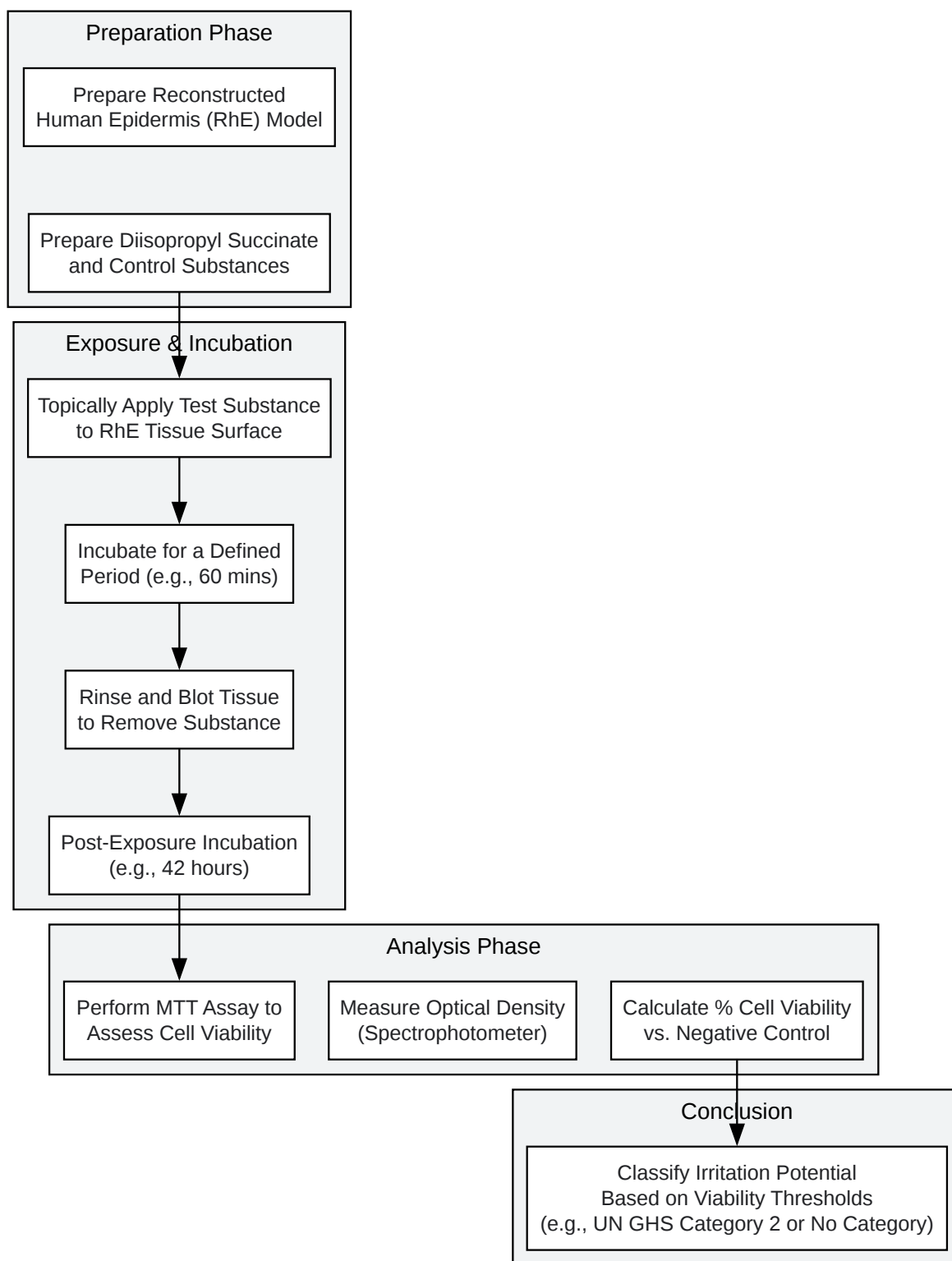
- Ensure adequate ventilation and evacuate personnel to safe areas[1][9].
- Remove all sources of ignition[9].
- Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains[6][9].
- Contain and clean up the spill using a suitable inert absorbent material. Collect and place in a suitable, closed container for disposal[1][7]. Use spark-proof tools and explosion-proof equipment during cleanup[9].

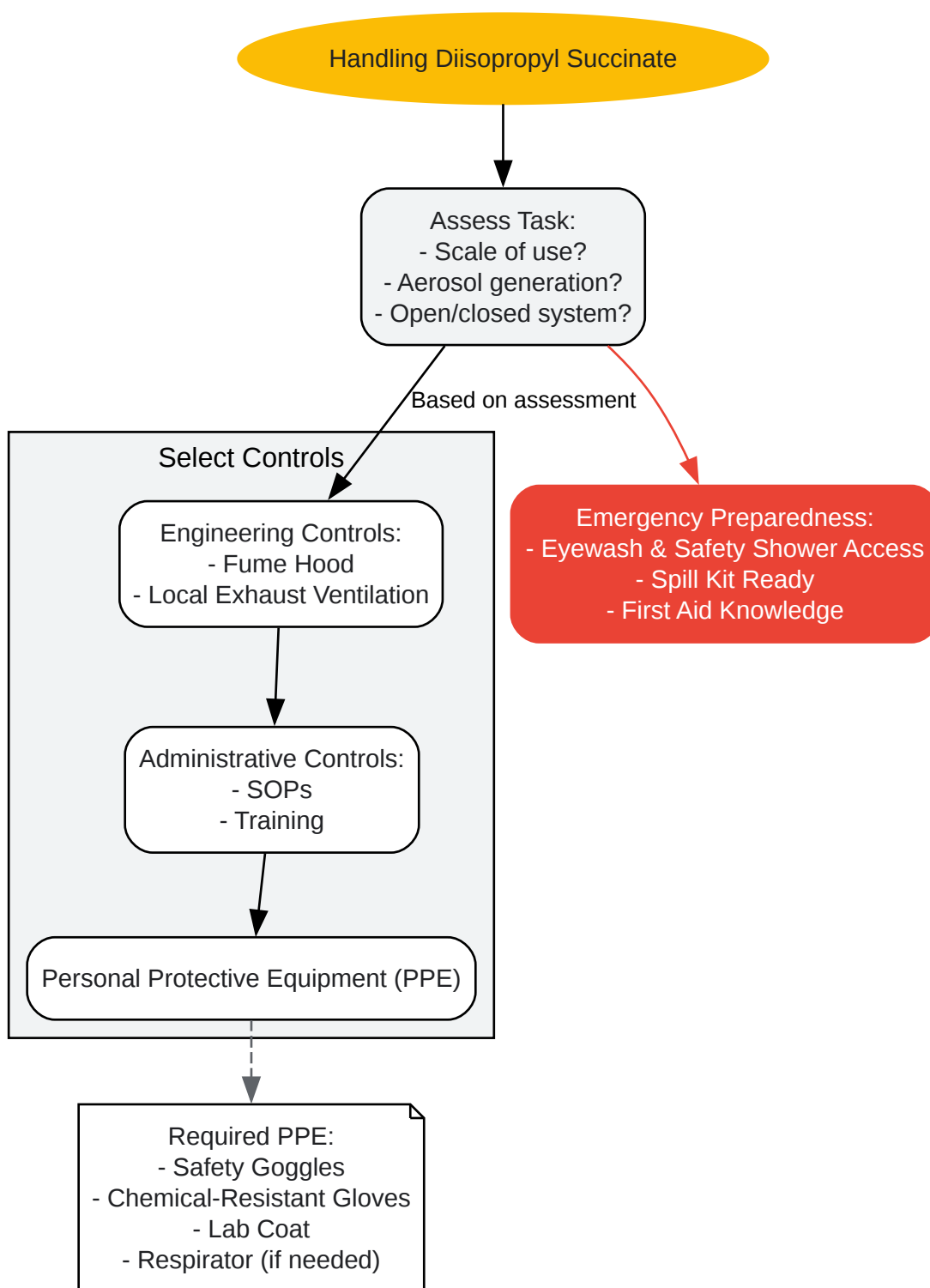
### 6.3. Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray[1][4][9].
- Specific Hazards: Combustible. Hazardous decomposition products like carbon monoxide and carbon dioxide can form in a fire[4][6].
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary[6][9].

## Experimental Protocols and Workflows

As specific experimental safety studies for **diisopropyl succinate** are not publicly available, this section provides a generalized workflow for an in vitro skin irritation test, a common method for assessing the dermal safety of chemicals. This serves as an illustrative example of the type of study needed to fill the existing data gaps.





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